

Technical Guide to 1-Bromo-2-methylnaphthalene: Safety and Handling

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Compound of Interest

Compound Name: 1-Bromo-2-methylnaphthalene

Cat. No.: B105000

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **1-Bromo-2-methylnaphthalene** (CAS No. 2586-62-1). The following sections detail the physical and chemical properties, hazard classifications, safe handling and storage protocols, emergency procedures, and waste disposal of this compound. This document is intended to serve as an essential resource for laboratory personnel to ensure safe and compliant use.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Bromo-2-methylnaphthalene** is presented in the table below. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ Br	[1]
Molecular Weight	221.09 g/mol	[1]
Appearance	Clear yellow/Light yellow to Brown clear liquid	[2][3]
Odor	Odorless	[4]
Boiling Point	296 °C (lit.)	[1]
Flash Point	> 113 °C / > 235.4 °F (closed cup)	[1][5]
Density	1.418 g/mL at 25 °C (lit.)	[1]
Refractive Index	n _{20/D} 1.648 (lit.)	[1]
Water Solubility	Not miscible in water	[2]
Storage Temperature	Room Temperature, in an inert atmosphere	[2]

Hazard Identification and Classification

1-Bromo-2-methylnaphthalene is classified as a hazardous substance. The following table summarizes its hazard classifications and associated precautionary statements according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement	Precautionary Statements (Prevention & Response)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	P264: Wash face, hands and any exposed skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P312: Call a POISON CENTER or

doctor if you feel
unwell.

Data compiled from multiple Safety Data Sheets.[1][4][5][6][7]

Signal Word: Warning[1][4]

While specific LD50 and LC50 data for **1-Bromo-2-methylnaphthalene** are not readily available, the toxicology of related compounds, such as naphthalene and other halogenated naphthalenes, suggests that this compound should be handled with care to avoid potential systemic effects.[4][7] The toxicological properties have not been fully investigated.[5]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount when working with **1-Bromo-2-methylnaphthalene** to minimize exposure and ensure laboratory safety.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **1-Bromo-2-methylnaphthalene** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[5]
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber).[4] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[5]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors should be used.[8]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[5]

- Do not breathe vapors or mists.[5]
- Keep containers tightly closed when not in use.[5]
- Ground and bond containers when transferring material to prevent static discharge.
- Use only non-sparking tools.
- Keep away from incompatible materials such as strong oxidizing agents.[5]

Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[5]
- Keep the container tightly closed and stored in an inert atmosphere.[2]
- Store locked up.[5]
- Incompatible materials: Strong oxidizing agents.[5]

Emergency Procedures

First-Aid Measures

In case of exposure, follow these first-aid measures immediately:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get immediate medical attention.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[5][9]

Spill and Leak Procedures

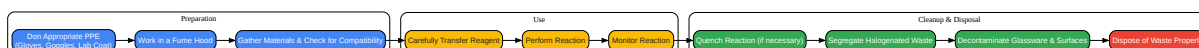
- Small Spills: Absorb the spill with an inert absorbent material (e.g., sand, vermiculite).[4]
Collect the absorbed material into a suitable, closed container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
Prevent the spill from entering drains. Contain the spill and collect it for disposal.
- Ensure adequate ventilation.

Waste Disposal

Dispose of **1-Bromo-2-methylnaphthalene** and any contaminated materials in accordance with local, state, and federal regulations. This compound should be treated as hazardous waste. Do not dispose of it down the drain.[5]

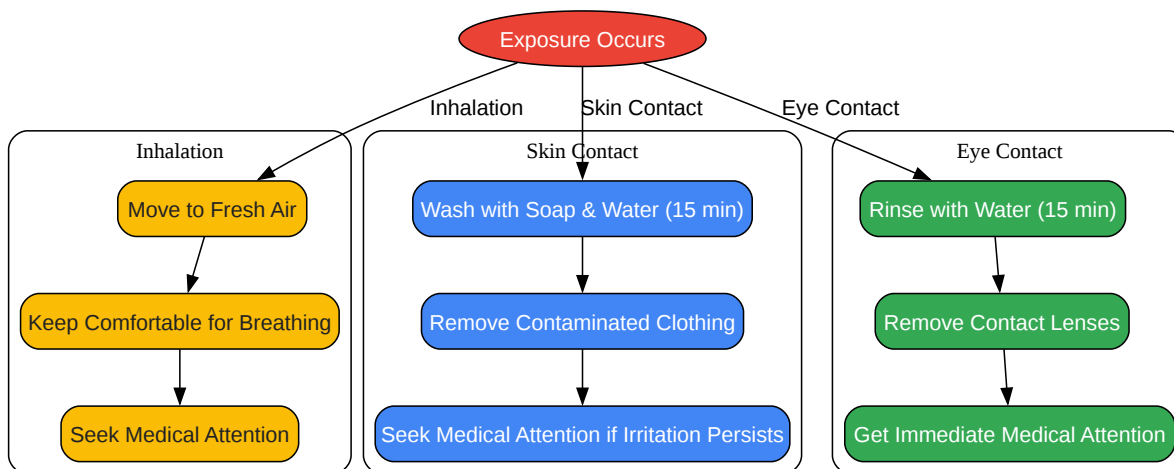
Visualizations

The following diagrams illustrate key safety and handling workflows for **1-Bromo-2-methylnaphthalene**.



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Caption: Workflow for the safe handling of **1-Bromo-2-methylnaphthalene**.



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Caption: First-aid procedures for exposure to **1-Bromo-2-methylnaphthalene**.

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